

# Application Notes and Protocols for StickyCat Cl in Ring-Closing Metathesis (RCM)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *StickyCat Cl*

Cat. No.: *B6289728*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **StickyCat Cl**, a second-generation Grubbs-type catalyst, in ring-closing metathesis (RCM) reactions. The information is intended to guide researchers in optimizing catalyst loading and reaction times for the synthesis of a variety of cyclic compounds, including nitrogen- and oxygen-containing heterocycles and macrocycles.

## Introduction to StickyCat Cl

**StickyCat Cl** is a ruthenium-based olefin metathesis catalyst featuring a quaternary ammonium tag. This unique feature renders the catalyst soluble in water but insoluble in many common organic solvents.<sup>[1]</sup> This property simplifies post-reaction purification, as the catalyst can be readily removed by simple filtration or extraction. The catalyst exhibits high stability and activity, comparable to other second-generation Grubbs catalysts.

## Key Advantages of StickyCat Cl in RCM:

- **Simplified Purification:** The insolubility of **StickyCat Cl** in common organic solvents allows for easy removal of the catalyst from the reaction mixture, minimizing ruthenium contamination in the final product.
- **High Catalytic Activity:** Demonstrates excellent performance in the formation of various ring sizes, including challenging macrocycles.

- **Broad Substrate Scope:** Tolerates a wide range of functional groups, making it a versatile tool for the synthesis of complex molecules.

## Data Presentation: Catalyst Loading and Reaction Time for RCM

The following tables summarize the performance of **StickyCat Cl** and its immobilized counterpart (**StickyCat Cl** on silica gel) in the RCM of various substrates. These data provide a starting point for reaction optimization.

Table 1: RCM of N-heterocycle Precursors

| Substrate                        | Product Ring Size | Catalyst                      | Catalyst Loading (mol%) | Solvent | Temperature (°C) | Time   | Yield (%) |
|----------------------------------|-------------------|-------------------------------|-------------------------|---------|------------------|--------|-----------|
| N,N-Diallyl-p-toluenesulfonamide | 5                 | StickyCat Cl@SiO <sub>2</sub> | 1                       | Toluene | 80               | 10 min | >99       |
| N-Boc-diallylamine               | 5                 | StickyCat Cl@SBA-15           | -                       | -       | -                | -      | High TONs |

Data for **StickyCat Cl**@SiO<sub>2</sub> from a study on immobilized catalysts, where **StickyCat Cl** is referred to as 13a.<sup>[2]</sup> High turnover numbers (TONs) were reported for the RCM of N-Boc-diallylamine with a related immobilized system.<sup>[2]</sup>

Table 2: RCM for Macrocyclization

| Substrate               | Product Ring Size | Catalyst       | Catalyst Loading (mol%) | Solvent                         | Temperature (°C) | Time  | Yield (%) |
|-------------------------|-------------------|----------------|-------------------------|---------------------------------|------------------|-------|-----------|
| Diethyl diallylmalonate | 5                 | Grubbs II type | 1                       | CH <sub>2</sub> Cl <sub>2</sub> | 30               | 1-2 h | >95       |

Data for a standard RCM of diethyl diallylmalonate using a generic second-generation Grubbs catalyst provides a baseline for comparison.

## Experimental Protocols

Protocol 1: General Procedure for Ring-Closing Metathesis (RCM) using **StickyCat Cl**

This protocol provides a general method for performing RCM of a diene substrate in an organic solvent using **StickyCat Cl**.

Materials:

- Diene substrate
- **StickyCat Cl**
- Anhydrous, degassed solvent (e.g., dichloromethane (DCM) or toluene)
- Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)
- Standard glassware for workup and purification

Procedure:

- Reaction Setup:

- To a dry Schlenk flask under an inert atmosphere, add the diene substrate.
- Dissolve the substrate in the chosen anhydrous, degassed solvent (a typical concentration is 0.1 M).
- Catalyst Addition:
  - Add the desired amount of **StickyCat CI** (typically 0.5-5 mol%) to the reaction mixture.
- Reaction Monitoring:
  - Stir the reaction mixture at the desired temperature (ranging from room temperature to 80 °C).
  - Monitor the progress of the reaction by a suitable analytical technique (e.g., TLC, GC-MS, or <sup>1</sup>H NMR). The reaction is typically complete within 1 to 24 hours.
- Workup and Purification:
  - Upon completion, cool the reaction mixture to room temperature.
  - Since **StickyCat CI** is insoluble in most organic solvents, it can be removed by filtration through a pad of celite or silica gel.
  - Alternatively, if a more polar solvent is used where the catalyst has some solubility, an aqueous wash can be employed to extract the catalyst.
  - Concentrate the filtrate under reduced pressure.
  - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system.

## Protocol 2: Ring-Closing Metathesis of Diethyl Diallylmalonate

This protocol describes the RCM of a standard benchmark substrate, diethyl diallylmalonate, to form a five-membered ring.

Materials:

- Diethyl diallylmalonate
- **StickyCat Cl**
- Anhydrous, degassed dichloromethane (DCM)
- Schlenk flask
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)

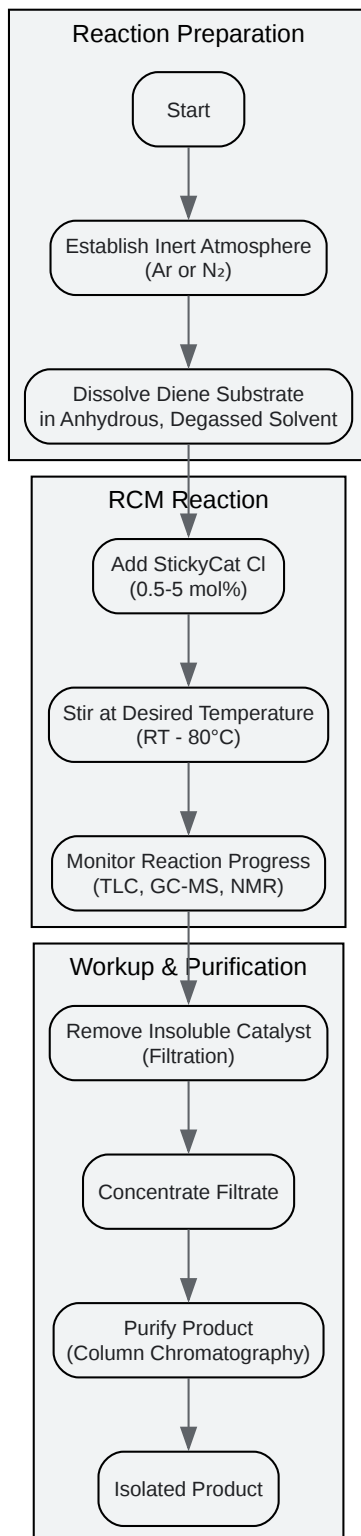
#### Procedure:

- Reaction Setup:
  - In a Schlenk flask under an inert atmosphere, dissolve diethyl diallylmalonate in anhydrous, degassed DCM to a concentration of 0.1 M.
- Catalyst Addition:
  - Add **StickyCat Cl** (1 mol%) to the solution.
- Reaction Conditions:
  - Stir the reaction mixture at room temperature (approximately 20-25 °C).
- Reaction Monitoring and Workup:
  - Monitor the reaction by TLC or GC-MS. The reaction is typically complete within 1-2 hours.
  - Follow the workup and purification steps outlined in Protocol 1.

## Visualizations

Diagram 1: General RCM Workflow

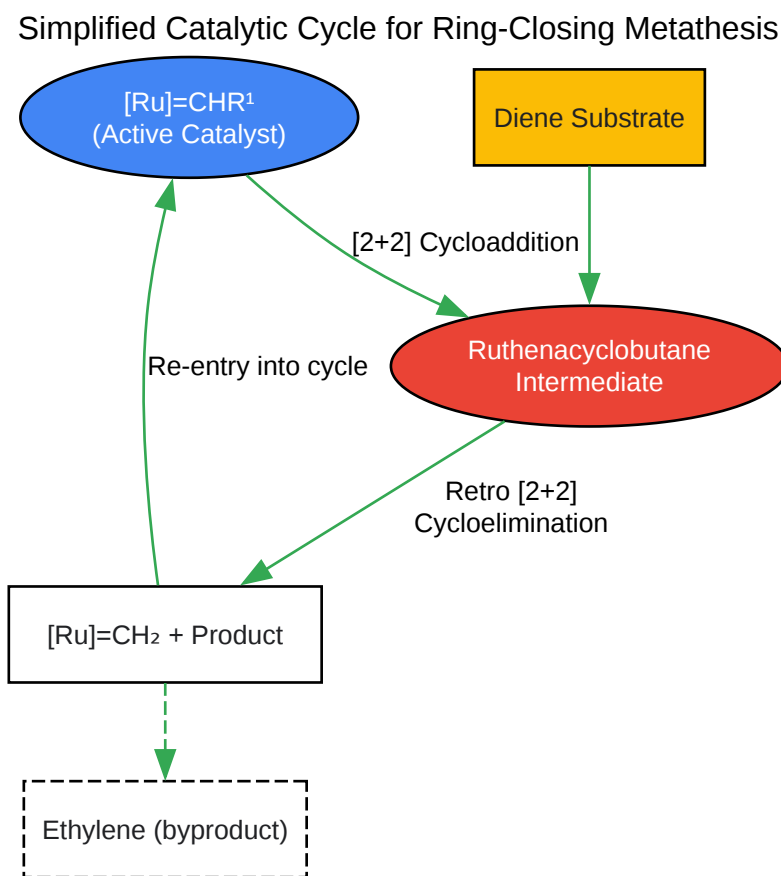
## General Workflow for Ring-Closing Metathesis (RCM) using StickyCat Cl



[Click to download full resolution via product page](#)

Caption: A schematic overview of the experimental workflow for a typical RCM reaction.

Diagram 2: Catalytic Cycle of Ruthenium-Catalyzed Olefin Metathesis



[Click to download full resolution via product page](#)

Caption: The Chauvin mechanism for olefin metathesis, illustrating the key metallacyclobutane intermediate.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Frontiers | Editorial: Six-membered heterocycles: their synthesis and bio applications [frontiersin.org]

- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [Application Notes and Protocols for StickyCat Cl in Ring-Closing Metathesis (RCM)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6289728#catalyst-loading-and-reaction-time-for-stickycat-cl-in-rcm>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)